

# Handling and safety precautions for Chloromethyl pivalate.

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## Compound of Interest

Compound Name: **Chloromethyl pivalate**

Cat. No.: **B041491**

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## Technical Support Center: Chloromethyl Pivalate

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **Chloromethyl pivalate**.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with **Chloromethyl pivalate**?

**A1:** **Chloromethyl pivalate** is a flammable liquid and vapor that can cause severe skin burns, eye damage, and respiratory tract irritation.[\[1\]](#)[\[2\]](#) It is also harmful if swallowed or inhaled.[\[3\]](#) It is classified as a lachrymator, meaning it can cause tearing.[\[1\]](#)[\[2\]](#)

**Q2:** What personal protective equipment (PPE) is required when handling **Chloromethyl pivalate**?

**A2:** A comprehensive range of PPE is necessary for handling this chemical. This includes wearing appropriate protective eyeglasses or chemical safety goggles, protective gloves, and clothing to prevent skin exposure.[\[4\]](#) A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation occurs.[\[4\]](#)

**Q3:** What are the proper storage conditions for **Chloromethyl pivalate**?

**A3:** Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)[\[4\]](#) The storage area should be

designated as a flammables area, and the container should be kept tightly closed.[1][2]

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[4] For eye contact, rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[2] In both instances, seek immediate medical attention.[1][2]

Q5: How should a spill of **Chloromethyl pivalate** be handled?

A5: In the event of a spill, remove all sources of ignition and ensure adequate ventilation.[1] Use non-sparking tools and explosion-proof equipment.[4][5] Absorb the spill with an inert, non-combustible material such as sand or earth and place it in a suitable, closed container for disposal.[1] Do not use combustible materials like sawdust.[1]

## Troubleshooting Guide

Issue	Possible Cause	Solution
Irritation to eyes or respiratory system during handling.	Inadequate ventilation or improper PPE.	Move to a well-ventilated area immediately. Ensure you are using the correct personal protective equipment, including chemical safety goggles and a suitable respirator.[4]
The compound appears discolored or has an unusual odor.	Potential degradation or contamination.	Do not use the compound. Dispose of it according to your institution's hazardous waste disposal procedures.
Difficulty in dissolving the compound.	Chloromethyl pivalate has limited solubility in water.[6]	It is miscible with most organic solvents.[7] Use an appropriate organic solvent for your reaction.

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C6H11ClO2	<a href="#">[2]</a> <a href="#">[6]</a>
Molecular Weight	150.6 g/mol	<a href="#">[6]</a>
Appearance	Clear colorless to slightly yellow liquid	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	146-148 °C	<a href="#">[7]</a>
Flash Point	40 °C (104 °F)	<a href="#">[1]</a> <a href="#">[7]</a>
Density	1.045 g/mL at 25 °C	<a href="#">[7]</a>

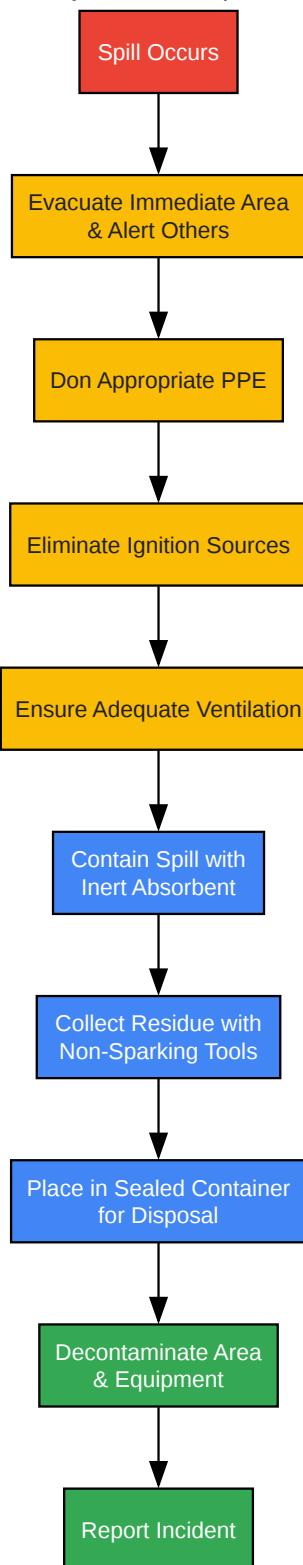
## Experimental Protocols

### General Handling and Dispensing Protocol:

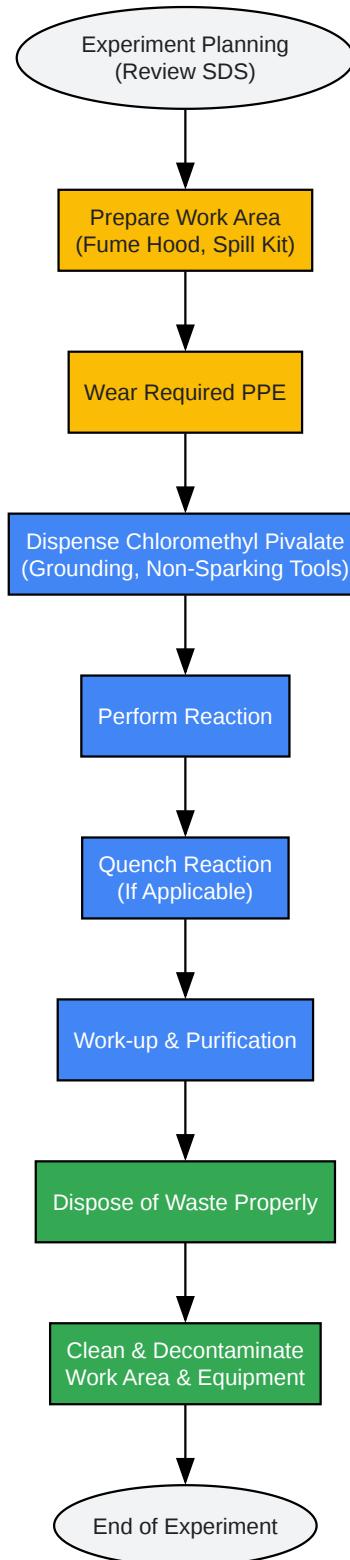
- Work in a well-ventilated chemical fume hood.
- Ensure an eyewash station and safety shower are readily accessible.[\[1\]](#)
- Wear the required personal protective equipment: chemical safety goggles, flame-retardant lab coat, and appropriate chemical-resistant gloves.
- Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)[\[5\]](#)
- Use only non-sparking tools.[\[2\]](#)[\[5\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[5\]](#)
- Store away from heat, sparks, and open flames.[\[1\]](#)[\[2\]](#)

## Visualizations

## Chloromethyl Pivalate Spill Response



## General Experimental Workflow with Chloromethyl Pivalate

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)